

Ac-Nle-Pro-Nle-Asp-AMC solubility and preparation of stock solutions

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Compound of Interest

Compound Name: Ac-Nle-Pro-Nle-Asp-AMC

Cat. No.: B593789

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Technical Support Center: Ac-Nle-Pro-Nle-Asp-AMC

This technical support guide provides detailed information on the solubility and preparation of stock solutions for the fluorogenic proteasome substrate, **Ac-Nle-Pro-Nle-Asp-AMC**.

Frequently Asked Questions (FAQs)

Q1: What is **Ac-Nle-Pro-Nle-Asp-AMC** and what is its primary application?

Ac-Nle-Pro-Nle-Asp-AMC is a synthetic peptide substrate used to measure the caspase-like activity of the 26S proteasome.[1][2][3] This substrate is valuable in biochemical assays and drug discovery, particularly in cancer research and for studying enzyme interactions.[4] Upon cleavage by the proteasome, the fluorophore 7-amino-4-methylcoumarin (AMC) is released, which can be quantified to determine enzyme activity.[1][3]

Q2: What are the recommended solvents for dissolving **Ac-Nle-Pro-Nle-Asp-AMC**?

Ac-Nle-Pro-Nle-Asp-AMC is soluble in several organic solvents. Dimethyl sulfoxide (DMSO) and N,N-Dimethylformamide (DMF) are the most common and effective solvents for preparing concentrated stock solutions.[1][3] It is also soluble in Ethanol.[1][3] For aqueous buffers, a co-solvent system is necessary due to its limited solubility in purely aqueous solutions.

Q3: How should I prepare a stock solution of **Ac-Nle-Pro-Nle-Asp-AMC**?

It is recommended to first prepare a high-concentration stock solution in a pure organic solvent like DMSO. This stock can then be diluted to the final working concentration in the appropriate aqueous assay buffer. For example, a 10 mM stock solution can be prepared by dissolving the appropriate mass of the peptide in DMSO.

Q4: What are the optimal storage conditions for the solid compound and stock solutions?

The solid, powdered form of **Ac-Nle-Pro-Nle-Asp-AMC** should be stored at -20°C for long-term stability, where it can be stable for at least two years.[1] Stock solutions in an organic solvent like DMSO should be stored at -20°C or -80°C.[2] At -20°C, the stock solution is stable for at least one month, and at -80°C, it can be stored for up to six months.[2] It is advisable to protect the stock solution from light.[5]

Q5: What are the excitation and emission wavelengths for the cleaved AMC fluorophore?

The released 7-amino-4-methylcoumarin (AMC) can be detected fluorometrically. The excitation wavelength is in the range of 340-380 nm, and the emission wavelength is between 440-460 nm.[1][3][6][7]

Troubleshooting Guide

Problem: The **Ac-Nle-Pro-Nle-Asp-AMC** powder is difficult to dissolve.

- Solution: Ensure you are using a recommended solvent such as DMSO or DMF.[1][2] Use fresh, anhydrous DMSO as hygroscopic (water-absorbed) DMSO can significantly reduce the solubility of the product.[2] Gentle warming and vortexing can also aid in dissolution.

Problem: My stock solution appears cloudy or has precipitated after dilution in aqueous buffer.

- Solution: This is likely due to the low solubility of the peptide in aqueous solutions. To avoid this, ensure that the final concentration of the organic solvent (e.g., DMSO) in your assay buffer is sufficient to maintain solubility, but not high enough to inhibit enzyme activity. It is crucial to add the stock solution to the assay buffer while vortexing to ensure rapid and even mixing.

Problem: I am not observing any fluorescence signal in my assay.

- Solution:
 - Check Enzyme Activity: Verify that your proteasome or enzyme sample is active. Include a positive control in your experiment.
 - Verify Substrate Integrity: Ensure the **Ac-Nle-Pro-Nle-Asp-AMC** has been stored correctly and has not degraded.
 - Instrument Settings: Confirm that your fluorometer is set to the correct excitation and emission wavelengths for AMC (Excitation: 340-380 nm, Emission: 440-460 nm).[\[1\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#)
 - Final Concentration: Double-check the final concentration of the substrate in your assay. The concentration may be too low for a detectable signal.

Quantitative Data Summary

The solubility of **Ac-Nle-Pro-Nle-Asp-AMC** in various solvents is summarized in the table below.

Solvent	Solubility
DMSO	≥ 100 mg/mL [2]
DMF	30 mg/mL [1] [3]
Ethanol	30 mg/mL [1] [3]
Ethanol:PBS (pH 7.2) (1:3)	0.25 mg/mL [1] [3]

Experimental Protocols

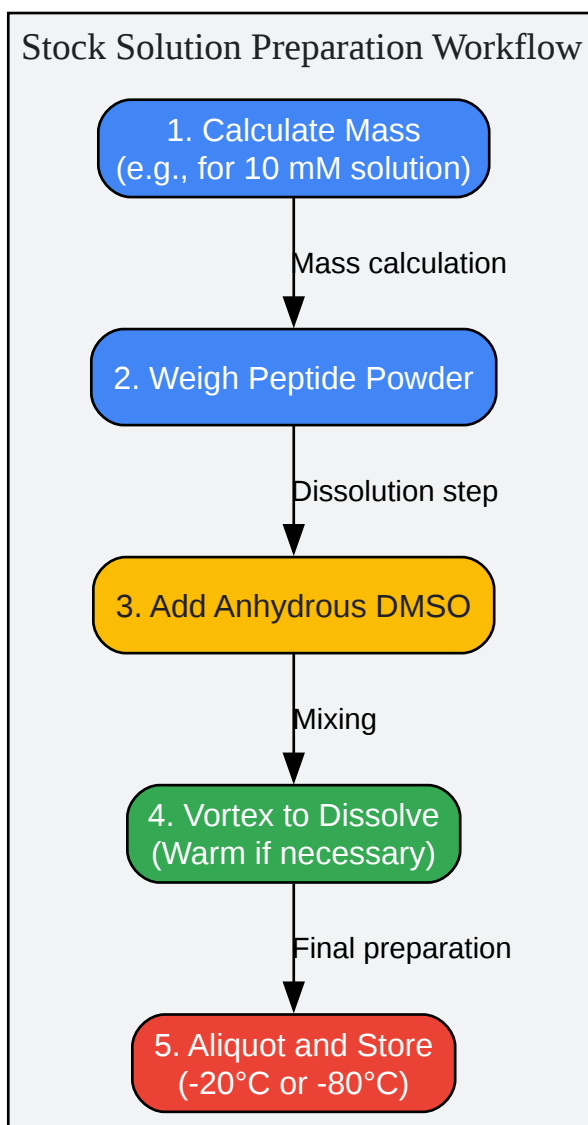
Protocol: Preparation of a 10 mM Stock Solution in DMSO

- Calculate the required mass: The molecular weight of **Ac-Nle-Pro-Nle-Asp-AMC** is 655.74 g/mol. [\[2\]](#) To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 655.74 \text{ g/mol} = 0.0065574 \text{ g} = 6.56 \text{ mg}$

- Weigh the peptide: Carefully weigh out 6.56 mg of **Ac-Nle-Pro-Nle-Asp-AMC** powder.
- Dissolve in DMSO: Add 1 mL of anhydrous DMSO to the powder.
- Mix thoroughly: Vortex the solution until the peptide is completely dissolved. Gentle warming in a water bath (e.g., 37°C) can be used to aid dissolution if necessary.
- Store appropriately: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.^[2]

Visualizations

Below is a workflow diagram for the preparation of an **Ac-Nle-Pro-Nle-Asp-AMC** stock solution.



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Caption: Workflow for preparing a stock solution of **Ac-Nle-Pro-Nle-Asp-AMC**.

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